

Dihydrothymine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihydrothymine*

Cat. No.: *B131461*

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This technical guide provides a comprehensive overview of **Dihydrothymine** (CAS Number: 696-04-8), a key metabolite in pyrimidine degradation. This document is intended for researchers, scientists, and drug development professionals, offering in-depth data, experimental protocols, and insights into its biological significance, particularly its emerging role in cancer progression.

Core Compound Data

Dihydrothymine, also known as 5,6-Dihydro-5-methyluracil, is a direct downstream metabolite of thymine. Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	696-04-8	[1] [2] [3] [4]
Molecular Formula	C ₅ H ₈ N ₂ O ₂	[1] [4] [5]
Average Molecular Weight	128.13 g/mol	[3] [6]
Monoisotopic Molecular Weight	128.058577506 Da	[7]
Synonyms	5,6-Dihydro-5-methyluracil, 5,6-Dihydrothymine, 5-Methyl- 5,6-dihydrouracil	[1]

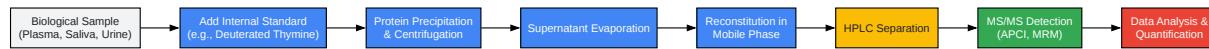
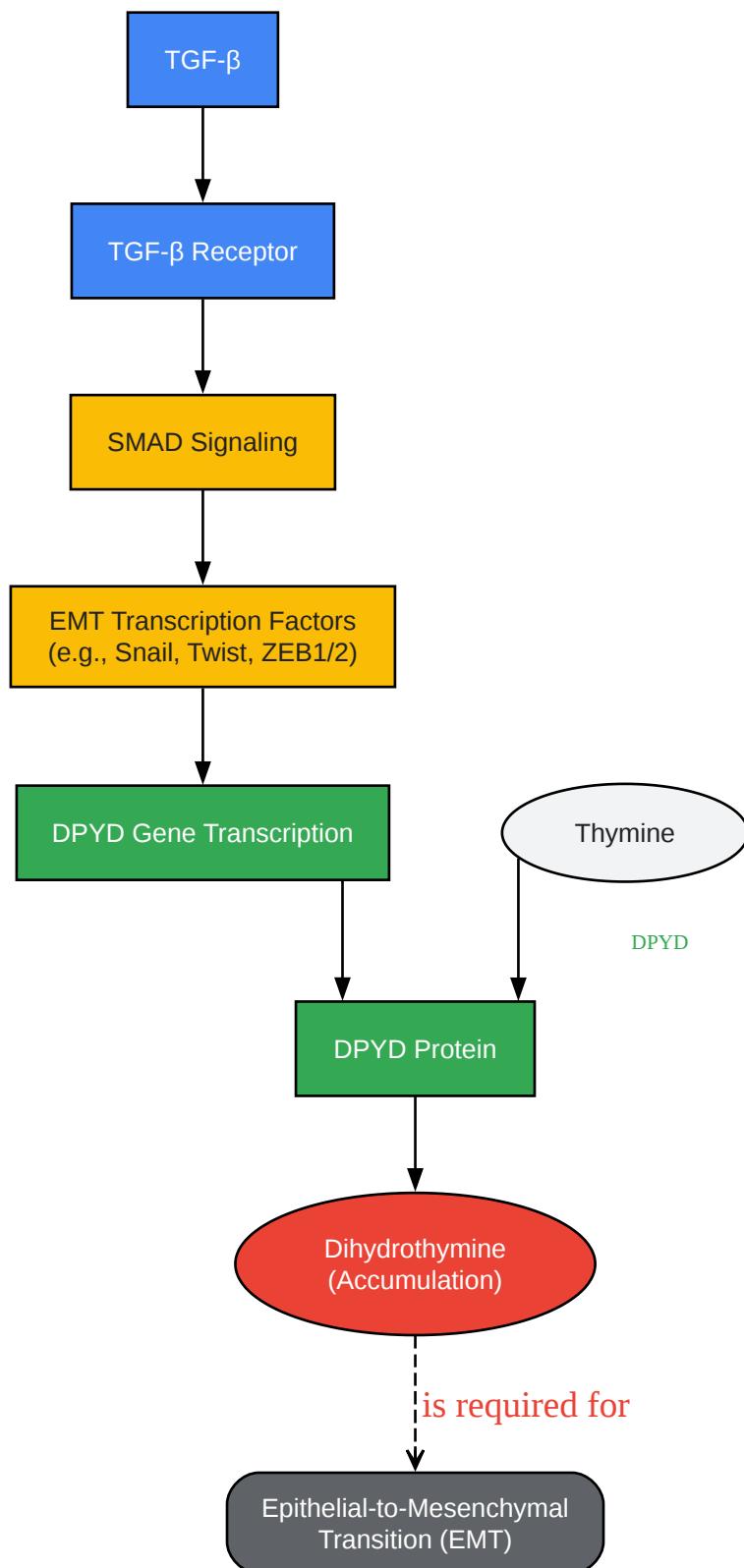
Metabolic Pathway and Biological Significance

Dihydrothymine is a critical intermediate in the catabolic pathway of thymine. This process is initiated by the enzyme dihydropyrimidine dehydrogenase (DPD), which catalyzes the reduction of thymine to **dihydrothymine**.[\[1\]](#)[\[7\]](#) Subsequently, dihydropyrimidinase hydrolyzes **dihydrothymine** to N-carbamyl-beta-aminoisobutyrate, which is then converted to beta-aminoisobutyrate.

Recent research has illuminated a significant role for **dihydrothymine** in the epithelial-to-mesenchymal transition (EMT), a cellular process implicated in cancer metastasis.[\[1\]](#) Studies have shown that levels of **dihydrothymine** are elevated during EMT, suggesting its accumulation is a necessary step for cells to acquire mesenchymal characteristics.

Dihydrothymine's Role in the Epithelial-to-Mesenchymal Transition (EMT)

The accumulation of **dihydrothymine** during EMT is directly linked to the upregulation of Dihydropyrimidine Dehydrogenase (DPYD), the enzyme responsible for its synthesis from thymine. The induction of EMT, often initiated by signaling molecules like Transforming Growth Factor-beta (TGF- β), leads to an increase in DPYD expression. This, in turn, results in higher intracellular concentrations of **dihydrothymine**, which are required for the progression of EMT.



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- To cite this document: BenchChem. [Dihydrothymine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b131461#dihydrothymine-cas-number-and-molecular-weight>

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